

Lithium Metaborate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lithium metaborate*

Cat. No.: *B077498*

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An In-depth Whitepaper for Researchers and Scientific Professionals

This technical guide provides a detailed overview of **lithium metaborate** (LiBO_2), a versatile inorganic compound with significant applications in analytical chemistry, materials science, and industrial processes. This document is intended for researchers, scientists, and drug development professionals who utilize or are exploring the use of **lithium metaborate** in their work.

Core Properties of Lithium Metaborate

Lithium metaborate is an inorganic salt composed of lithium, boron, and oxygen.^[1] It is a white, hygroscopic crystalline solid that is a fundamental component in various scientific and industrial applications.^{[1][2]}

Physicochemical Data

The key physical and chemical properties of anhydrous **lithium metaborate** are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	LiBO ₂ [1]
Molecular Weight	49.751 g/mol [1]
Appearance	White hygroscopic monoclinic crystals[1]
Density	2.223 g/cm ³ [1]
Melting Point	849 °C (1,560 °F; 1,122 K)[1]
Solubility in Water	0.89 g/100 mL (0 °C)2.57 g/100 mL (20 °C)11.8 g/100 mL (80 °C)[1]
Solubility	Soluble in ethanol[1]
CAS Number	13453-69-5[3]

Thermochemical Data

Property	Value
Standard Molar Entropy (S^{\ominus}_{298})	51.3 J/mol·K[1]
Standard Enthalpy of Formation ($\Delta_f H^{\ominus}_{298}$)	-1022 kJ/mol[1]
Heat Capacity (C)	59.8 J/mol·K[1]

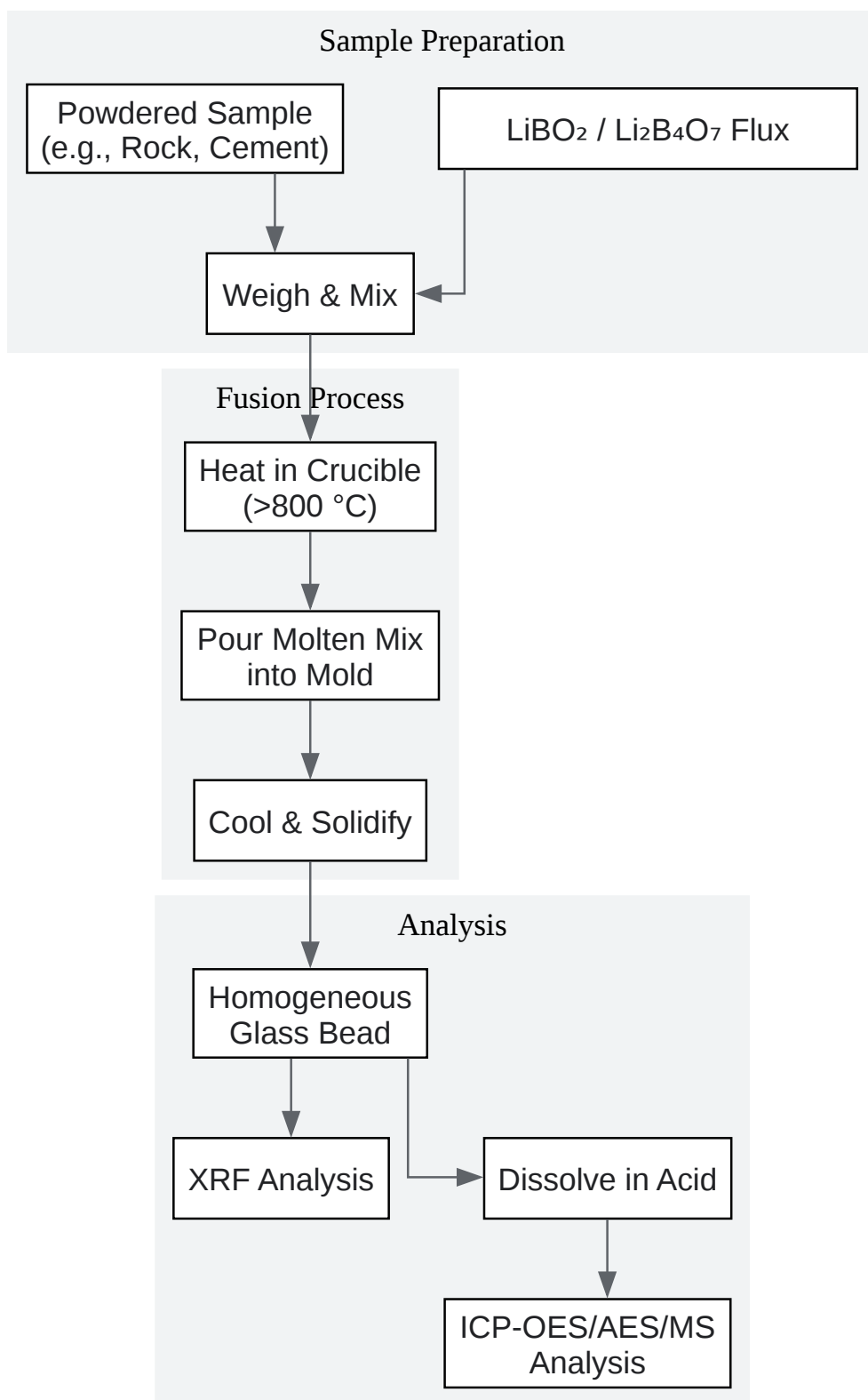
Structural Chemistry and Synthesis

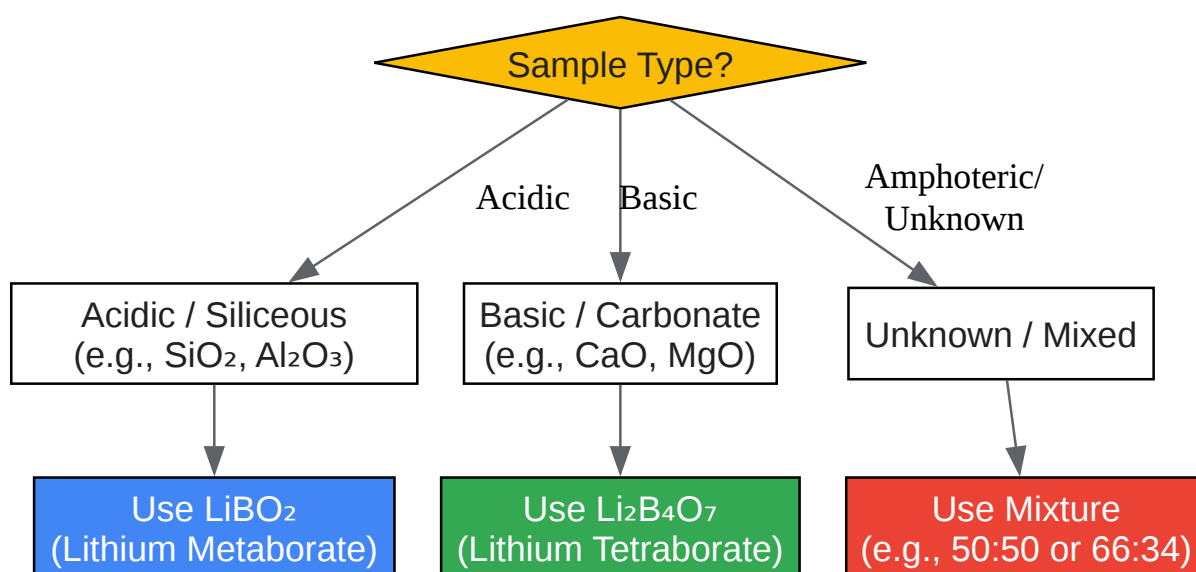
Crystal Structure

Lithium metaborate exists in several crystalline forms, with the most common being the α - and γ -polymorphs.

- **α -Lithium Metaborate:** This is the stable form at ambient conditions. It possesses a monoclinic crystal system with the space group $P2_1/c$. [4][5] The structure is characterized by infinite chains of trigonal planar $[\text{BO}_3]^{3-}$ anions linked by Li-O bonds. [4][5]
- **γ -Lithium Metaborate:** This high-pressure, high-temperature form is stable at 15 kbar and 950 °C. [1] It has a tetragonal symmetry (space group $I-42d$) and features a three-

dimensional network of $[\text{BO}_4]^-$ tetrahedra, making it the densest phase of LiBO_2 .[\[4\]](#)





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